

Application Notes and Protocols: ADOS-2 Administration and Scoring Training

Author: BenchChem Technical Support Team. **Date:** December 2025

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The Autism Diagnostic Observation Schedule, Second Edition (**ADOS-2**) is a semi-structured, standardized assessment of communication, social interaction, play, and restricted and repetitive behaviors associated with Autism Spectrum Disorder (ASD).[1][2] Considered a "gold standard" in observational assessment for ASD, the **ADOS-2** is used across a wide range of ages, developmental levels, and language abilities, from toddlers to adults.[3][4][5] Accurate administration and scoring of the **ADOS-2** are critical for both clinical diagnosis and for generating reliable data in research and clinical trials.[1][6] This document provides detailed application notes and protocols for **ADOS-2** administration and scoring training.

Data Presentation: ADOS-2 Modules

The **ADOS-2** consists of five modules, each designed for a specific age and language level. The selection of the appropriate module is the first and a critical step in the administration process.[7][8] An individual is administered only one module during an assessment.[1]

Module	Target Population	Expressive Language Level	Administration Time
Toddler Module	Children between 12 and 30 months of age.	Does not consistently use phrase speech.	40-60 minutes
Module 1	Children 31 months and older.	Does not consistently use phrase speech.	40-60 minutes
Module 2	Children of any age.	Uses phrase speech but is not verbally fluent.	40-60 minutes
Module 3	Verbally fluent children and young adolescents.	Verbally fluent.	40-60 minutes
Module 4	Verbally fluent older adolescents and adults.	Verbally fluent.	40-60 minutes

Experimental Protocols

Protocol 1: ADOS-2 Administration

This protocol outlines the standardized procedure for administering the **ADOS-2**.

1.0. Prerequisites and Qualifications: 1.1. The administrator should have a background in psychology, counseling, speech-language pathology, or a related field, with experience in individual test administration and with individuals with ASD.[2][9][10] 1.2. Formal training in **ADOS-2** administration is required.[1] This typically involves attending a two-day clinical workshop.[3][11][12] For research purposes, more intensive training to establish inter-rater reliability is necessary.[9][12][13]

2.0. Module Selection: 2.1. Determine the individual's chronological age and expressive language level. 2.2. Based on this information, select the appropriate **ADOS-2** module according to the table above.

3.0. Environment and Materials: 3.1. The assessment should be conducted in a quiet, well-lit room with minimal distractions.[14] 3.2. Use the standardized **ADOS-2** kit, which contains all necessary stimulus materials for each module.[1] Ensure all materials for the selected module are present and organized before beginning the assessment.

4.0. Administration Procedure: 4.1. Follow the specific instructions and prompts outlined in the **ADOS-2** manual for the chosen module.[15] 4.2. Administer the series of activities in the prescribed order. These activities are designed to create structured and unstructured social situations to observe relevant behaviors.[4] 4.3. During the administration, take detailed notes on the individual's communication, social interaction, play, and any restricted or repetitive behaviors observed. These notes are crucial for accurate scoring.[1]

Protocol 2: ADOS-2 Scoring and Interpretation

This protocol details the process of scoring the **ADOS-2** and interpreting the results.

1.0. Immediate Post-Administration Coding: 1.1. Immediately following the administration, the clinician codes the observed behaviors using the Protocol Booklet for the specific module administered.[1] 1.2. The coding is based on the notes taken during the assessment and the clinician's observations.

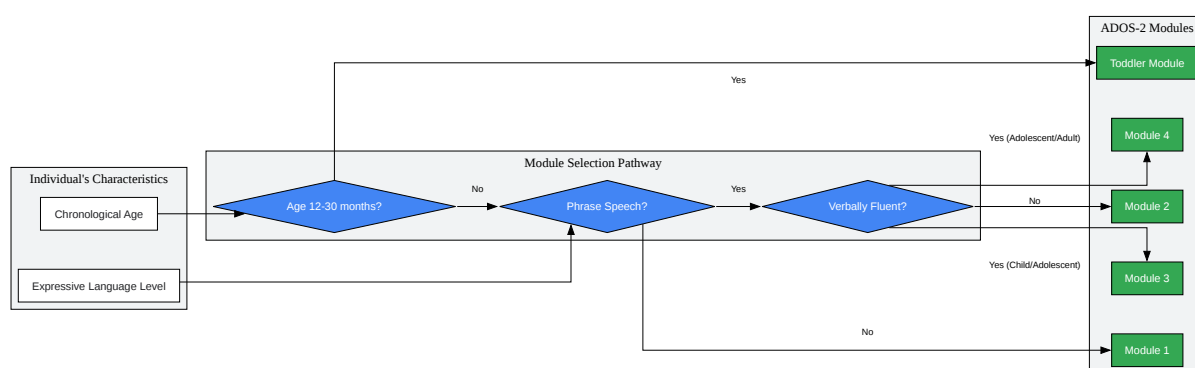
2.0. Algorithm and Classification: 2.1. Transfer the codes to the Algorithm Form. 2.2. The algorithm provides a systematic way to convert the coded behaviors into quantitative scores. 2.3. For Modules 1-4, the algorithm scores are compared to cutoff scores to yield one of three classifications: Autism, Autism Spectrum, or Non-Spectrum.[1] 2.4. The Toddler Module provides "ranges of concern" rather than specific classifications.

3.0. Calibrated Severity Scores (CSS): 3.1. For Modules 1-3, a Comparison Score can be calculated to compare symptom severity across different modules and over time.[10] 3.2. Module 4 provides Calibrated Severity Scores to standardize the measure of symptom severity.[16]

4.0. Interpretation: 4.1. The **ADOS-2** results should be interpreted as part of a comprehensive diagnostic evaluation, which may include developmental history, parent/caregiver interviews (such as the Autism Diagnostic Interview-Revised, ADI-R), and clinical judgment.[4][5] The **ADOS-2** should not be used as the sole basis for a diagnosis.[4] 4.2. The scores provide a

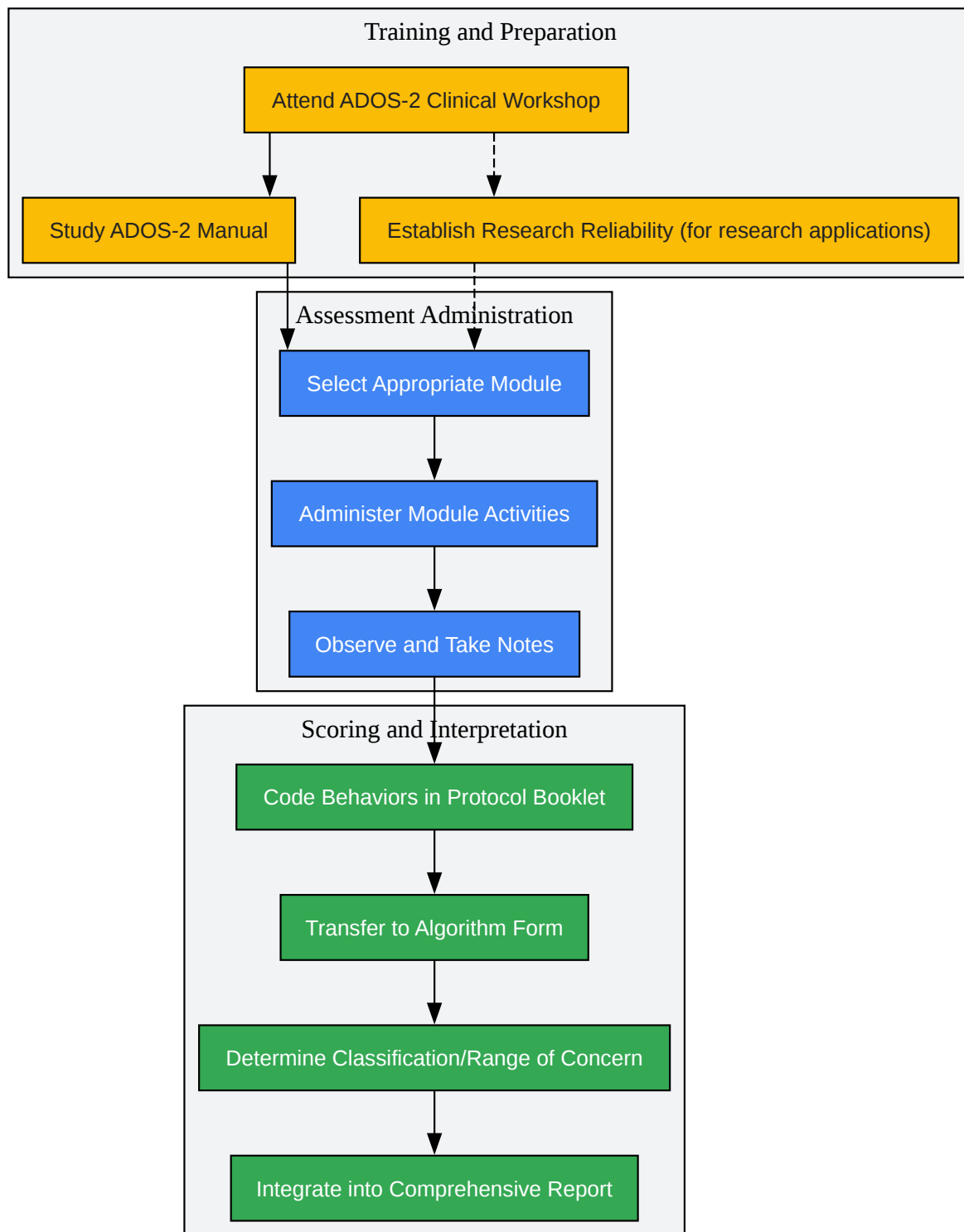
snapshot of the individual's current symptoms and can be used to inform diagnosis, treatment planning, and educational placement.^[1]

Mandatory Visualization



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Caption: **ADOS-2** Module Selection Workflow.



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Caption: **ADOS-2** Training to Scoring Workflow.

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